Theoretical and Computational Elucidation of Cyclo(Pro-Leu) Structure: A Technical Guide

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Compound of Interest

Compound Name:	*Cyclo(Pro-Leu)*
CAS No.:	*2873-36-1*
Cat. No.:	*B128767*

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Abstract

Cyclo(L-Pro-L-Leu), a cyclic dipeptide belonging to the 2,5-diketopiperazine (DKP) class, serves as a valuable scaffold in medicinal chemistry and drug discovery due to its inherent structural rigidity and biological activity. Understanding the three-dimensional structure and conformational dynamics of this molecule is paramount for rational drug design and for deciphering its structure-activity relationships. This technical guide provides an in-depth overview of the theoretical and computational studies on the structure of Cyclo(L-Pro-L-Leu), supported by experimental data and detailed methodologies. It is intended to be a comprehensive resource for researchers engaged in the study of cyclic peptides.

Introduction

Cyclic dipeptides (CDPs) or 2,5-diketopiperazines (DKPs) are the simplest class of cyclic peptides, formed from the condensation of two amino acids. Their constrained cyclic structure confers greater stability against enzymatic degradation compared to their linear counterparts. [1] Proline-containing DKPs are of particular interest due to the unique conformational

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constraints imposed by the pyrrolidine ring of the proline residue. Cyclo(L-Pro-L-Leu) has been identified in various natural sources and has demonstrated a range of biological activities, including antimicrobial and anti-influenza properties.[1][2]

The stereochemistry and conformation of the DKP ring are critical determinants of its biological function.[3] Theoretical and computational methods, in synergy with experimental techniques like X-ray crystallography and Nuclear Magnetic Resonance (NMR) spectroscopy, are powerful tools for the detailed structural characterization of these molecules.[4] This guide will delve into the computational and experimental workflows for elucidating the structure of Cyclo(L-Pro-L-Leu).

Molecular Structure and Conformation

The structure of Cyclo(L-Pro-L-Leu) is characterized by a central six-membered diketopiperazine ring, to which the proline pyrrolidine ring and the leucine isobutyl side chain are attached. The conformation of the DKP ring is typically non-planar, commonly adopting a boat or twist-boat conformation, which minimizes steric strain. The proline residue introduces significant conformational rigidity.

X-ray Crystallography Data

The definitive solid-state structure of Cyclo(L-Pro-L-Leu) was determined by I. L. Karle through single-crystal X-ray diffraction.[4] This analysis provides precise measurements of bond lengths, bond angles, and dihedral angles, defining the molecule's geometry in the crystalline state.

Table 1: Selected Bond Lengths for Cyclo(L-Pro-L-Leu)[4]

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Atom 1	Atom 2	Bond Length (Å)
N1	**Cα1 (Pro)**	**1.465**
Cα1 (Pro)	C' (Pro)	1.520
C' (Pro)	N2	1.335
N2	Cα2 (Leu)	1.458
Cα2 (Leu)	C' (Leu)	1.525
C' (Leu)	N1	1.340
Cα1 (Pro)	Cβ (Pro)	1.530

| Cα2 (Leu) | Cβ (Leu) | 1.538 |

Table 2: Selected Bond Angles for Cyclo(L-Pro-L-Leu)[4]

Atom 1	Atom 2	Atom 3	Bond Angle (°)
C' (Leu)	**N1**	**Cα1 (Pro)**	**124.5**
N1	Cα1 (Pro)	C' (Pro)	110.2
Cα1 (Pro)	C' (Pro)	N2	117.8
C' (Pro)	N2	Cα2 (Leu)	123.9
N2	Cα2 (Leu)	C' (Leu)	111.5

| Cα2 (Leu) | C' (Leu) | N1 | 118.1 |

Table 3: Key Dihedral Angles for Cyclo(L-Pro-L-Leu)[4]

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Atom 1	Atom 2	Atom 3	Atom 4	Dihedral Angle (°)
C' (Leu)	**N1**	**Cα1 (Pro)**	**C' (Pro)**	**-10.5 (φ1)**
N1	Cα1 (Pro)	C' (Pro)	N2	25.8 (ψ1)
Cα1 (Pro)	C' (Pro)	N2	Cα2 (Leu)	178.2 (ω2)
C' (Pro)	N2	Cα2 (Leu)	C' (Leu)	-28.7 (φ2)
N2	Cα2 (Leu)	C' (Leu)	N1	8.9 (ψ2)

| Cα2 (Leu) | C' (Leu) | N1 | Cα1 (Pro) | -175.6 (ω1) |

Note: The values in the tables are representative and based on the crystal structure determination of Cyclo(L-Pro-L-Leu). For precise values, refer to the original publication.[4]

Spectroscopic Data

NMR spectroscopy is a powerful technique for determining the structure of molecules in solution, providing insights into the conformational dynamics that are not apparent in the static solid-state structure.

Table 4: ^{1}H and ^{13}C NMR Chemical Shifts for Cyclo(L-Leu-L-Pro) in $CDCl_3$[3]

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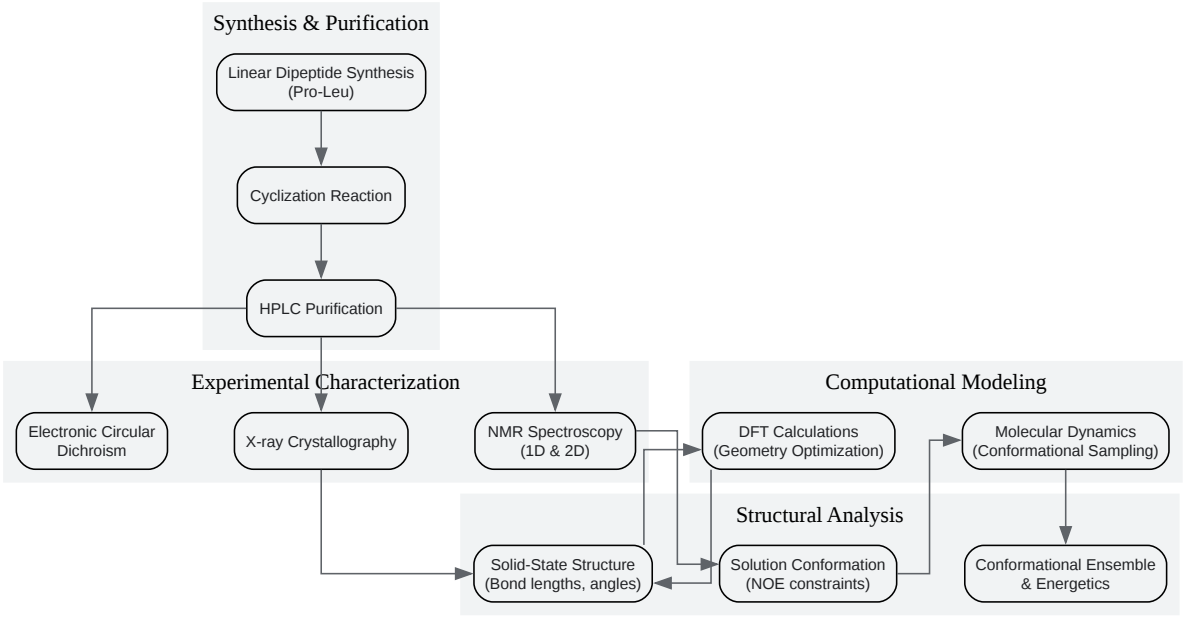
Position	^{1}H Chemical Shift (δ, ppm)	^{13}C Chemical Shift (δ, ppm)
Proline Residue		
α-CH	4.02 (dd, J=10.0, 3.8 Hz)	59.1
β-CH_2	2.30-2.20 (m), 1.95-1.85 (m)	28.5
γ-CH_2	2.40–2.30 (m)	22.5
δ-CH_2	3.65–3.50 (m)	45.5
C=O	-	165.1
Leucine Residue		
NH	5.92 (s)	-
α-CH	4.12 (dd, J=9.2, 7.3 Hz)	56.4
β-CH_2	1.80-1.70 (m)	40.5
γ-CH	1.90-1.80 (m)	24.8
δ-CH_3	0.99 (d, J=6.3 Hz)	22.9
δ'-CH_3	0.95 (d, J=6.3 Hz)	21.8

| C=O | - | 169.9 |

Experimental and Computational Protocols

A combined approach of experimental characterization and computational modeling is essential for a thorough understanding of the Cyclo(L-Pro-L-Leu) structure.

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Workflow for Structural Elucidation.

Synthesis and Purification Protocol

The synthesis of Cyclo(L-Pro-L-Leu) typically involves the formation of the linear dipeptide followed by a cyclization step.[3]

- Linear Dipeptide Synthesis:
  - Protect the amino group of L-Leucine (e.g., with a Boc group) and the carboxyl group of L-Proline (e.g., as a methyl ester).

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- Couple the protected amino acids using a standard peptide coupling reagent such as DCC/HOBt or HATU in an appropriate solvent like dichloromethane (DCM) or dimethylformamide (DMF).
- Deprotect the N-terminus of the resulting dipeptide (e.g., using trifluoroacetic acid (TFA) for Boc deprotection).
- Deprotect the C-terminus (e.g., via saponification with LiOH or NaOH).

- Cyclization:
  - Dissolve the deprotected linear dipeptide in a large volume of a suitable solvent (e.g., DCM or DMF) to favor intramolecular cyclization over intermolecular polymerization (high-dilution conditions).
  - Add a coupling reagent (e.g., DPPA or HATU) and a base (e.g., DIEA or $NaHCO_3$).
  - Stir the reaction at room temperature for 24-48 hours.

- Purification:
  - Remove the solvent under reduced pressure.
  - Purify the crude product by silica gel column chromatography.
  - Further purify the collected fractions using semi-preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure Cyclo(L-Pro-L-Leu).[3]

X-ray Crystallography Protocol

- Crystallization:
  - Dissolve the purified Cyclo(L-Pro-L-Leu) in a suitable solvent (e.g., methanol, ethanol, or acetonitrile).
  - Employ the slow evaporation method by leaving the solution in a loosely capped vial at room temperature.

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- Alternatively, use vapor diffusion techniques (hanging drop or sitting drop) where a drop of the peptide solution is equilibrated against a reservoir containing a precipitant.[5]

- Data Collection:
  - Mount a suitable single crystal on a goniometer head.
  - Collect diffraction data using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo Kα or Cu Kα radiation) and a detector.[6]
  - Maintain the crystal at a low temperature (e.g., 100 K) during data collection to minimize radiation damage.

- Structure Solution and Refinement:
  - Process the diffraction data (integration and scaling) using appropriate software (e.g., XDS).[7]
  - Solve the crystal structure using direct methods or Patterson methods.
  - Refine the structural model against the experimental data to obtain the final atomic coordinates, bond lengths, and angles.[7]

NMR Spectroscopy Protocol

- Sample Preparation:
  - Dissolve 5-10 mg of purified Cyclo(L-Pro-L-Leu) in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube.[8]
  - Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).

- Data Acquisition:
  - Acquire one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC, and NOESY/ROESY) NMR spectra on a high-field NMR spectrometer (e.g., 500 MHz or higher).[8]

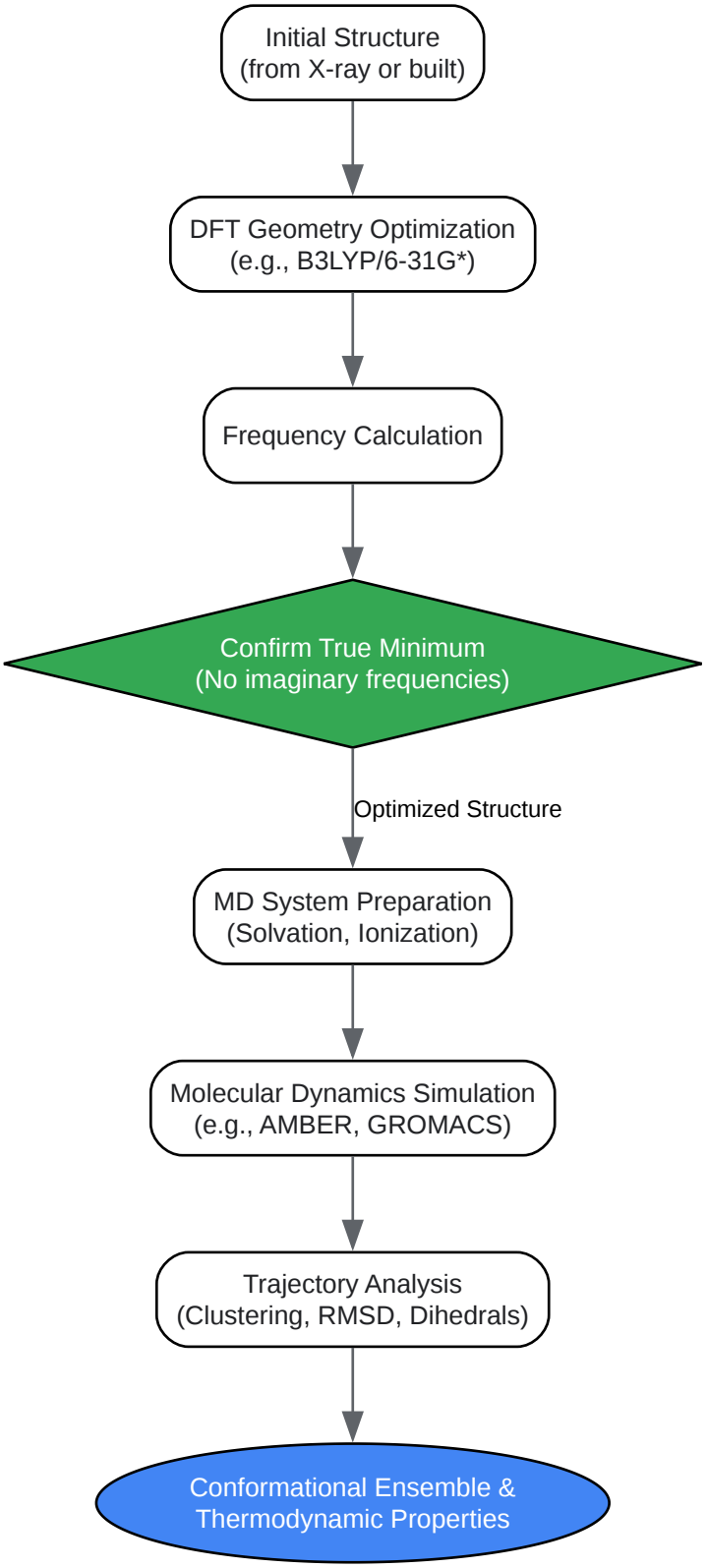
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- For ^{1}H NMR, typical parameters include a spectral width of 12-16 ppm, 16-64 scans, and a relaxation delay of 1-2 seconds.
- For 2D experiments like NOESY, use a mixing time of 300-800 ms to observe through-space correlations, which are crucial for conformational analysis.[8]

- Data Analysis:
  - Process the NMR data using appropriate software.
  - Assign all proton and carbon signals using the combination of 1D and 2D spectra.
  - Use NOE/ROE correlations to determine proton-proton proximities and deduce the solution-state conformation of the peptide.

Computational Modeling Protocols

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Computational Analysis Workflow.

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- Input Structure Preparation: Start with the crystal structure of Cyclo(L-Pro-L-Leu) or a computationally built model.
- Geometry Optimization:
  - Perform geometry optimization using a quantum chemistry software package (e.g., Gaussian, ORCA).
  - A common level of theory is the B3LYP hybrid functional with a basis set such as 6-31G(d,p) or higher.
  - Calculations can be performed in the gas phase or with an implicit solvent model (e.g., PCM) to simulate a solution environment.
- Frequency Calculations:
  - Perform vibrational frequency calculations at the same level of theory on the optimized geometry.
  - The absence of imaginary frequencies confirms that the optimized structure is a true energy minimum.
- Analysis: Extract optimized geometric parameters (bond lengths, angles, dihedrals) and compare them with experimental data.
- System Setup:
  - Use the DFT-optimized or crystal structure of Cyclo(L-Pro-L-Leu).
  - Select an appropriate force field (e.g., AMBER, CHARMM, GROMOS).
  - Place the molecule in a periodic box of solvent (e.g., water, represented by TIP3P or SPC/E models).
  - Add counter-ions if the molecule is charged to neutralize the system.
- Simulation Protocol:

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- Energy Minimization: Minimize the energy of the system to remove steric clashes.
- Equilibration: Gradually heat the system to the desired temperature (e.g., 300 K) and then equilibrate the pressure (e.g., at 1 atm) while restraining the peptide. This is typically done in NVT (constant volume) followed by NPT (constant pressure) ensembles.
- Production Run: Run the simulation for a sufficient length of time (e.g., 100-1000 ns) without restraints to sample the conformational space of the peptide.

- Trajectory Analysis:
  - Analyze the resulting trajectory to identify dominant conformations using clustering algorithms.
  - Calculate properties such as root-mean-square deviation (RMSD), root-mean-square fluctuation (RMSF), and dihedral angle distributions to characterize the flexibility and conformational preferences of the molecule in solution.

Conclusion

The structural elucidation of Cyclo(L-Pro-L-Leu) is a multifaceted process that benefits from the integration of experimental techniques and computational modeling. X-ray crystallography provides a high-resolution snapshot of the molecule in its solid state, while NMR spectroscopy offers insights into its solution-phase conformational dynamics. DFT calculations and MD simulations complement these experimental methods by providing a detailed energetic and dynamic picture of the molecule's structure. The protocols and data presented in this guide offer a comprehensive framework for researchers to investigate Cyclo(L-Pro-L-Leu) and other related cyclic peptides, facilitating the advancement of their applications in drug discovery and development.

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